

3-bromo-N-phenylpyridin-4-amine molecular weight and formula

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Compound of Interest

Compound Name: 3-bromo-N-phenylpyridin-4-amine

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Technical Dossier: 3-bromo-N-phenylpyridin-4-amine

For: Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the molecular properties of **3-bromo-N-phenylpyridin-4-amine**, a heterocyclic aromatic amine of interest in medicinal chemistry and materials science. The information presented herein is based on established chemical principles and data from isomeric compounds.

Chemical Identity and Properties

3-bromo-N-phenylpyridin-4-amine is a substituted pyridine derivative. While direct database entries for this specific compound are sparse, its molecular formula and weight can be determined from its structure. Isomers of this compound, such as 3-bromo-2-phenylpyridin-4-amine, share the same molecular formula and mass. The molecular formula for this class of isomers is $C_{11}H_9BrN_2$ ^{[1][2]}, with a corresponding molecular weight of approximately 249.11 g/mol ^[3].

Table 1: Molecular Data for **3-bromo-N-phenylpyridin-4-amine**

Property	Value	Citation
Molecular Formula	C ₁₁ H ₉ BrN ₂	[1][3]
Molecular Weight	249.11 g/mol	[3]

Methodologies

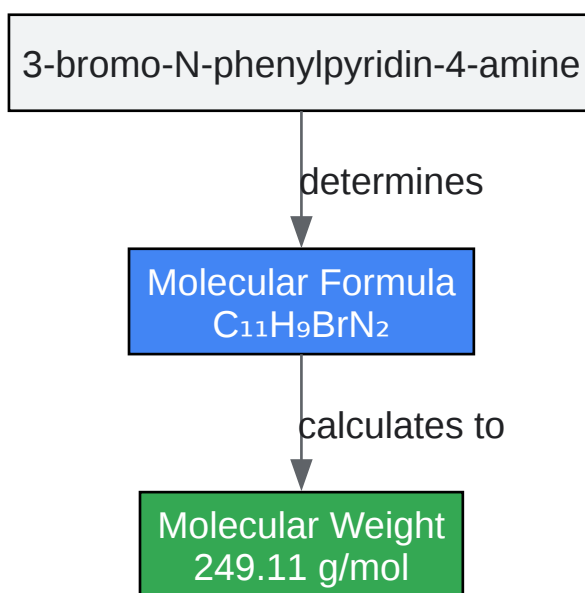
The molecular formula is derived by summing the constituent atoms from the compound's structure: a bromo-substituted pyridine ring (C₅H₃BrN) and an N-phenyl group (C₆H₆N). The molecular weight is subsequently calculated using the standard atomic weights of these elements. These values are consistent across isomers, as confirmed by data for compounds like 3-bromo-2-phenylpyridin-4-amine[1][2][3].

Experimental Protocols:

- **Molecular Formula Determination:** The molecular formula is established by summing the atoms of the constituent parts of the molecule (a pyridine ring, a bromine atom, and a phenylamino group).
 - Start with the base pyridine ring (C₅H₅N).
 - Substitute a bromine atom onto the ring at position 3, removing one hydrogen atom (C₅H₄BrN).
 - Substitute a phenylamino group (-NHC₆H₅) onto the ring at position 4, removing a second hydrogen atom.
 - Sum the atoms: (C₅H₃BrN) + (C₆H₆N) = C₁₁H₉BrN₂.
- **Molecular Weight Calculation:**
 - The molecular weight is calculated from the determined molecular formula (C₁₁H₉BrN₂).
 - The calculation is performed by summing the atomic weights of each atom: (11 × Atomic Weight of Carbon) + (9 × Atomic Weight of Hydrogen) + (1 × Atomic Weight of Bromine) + (2 × Atomic Weight of Nitrogen).

Logical Relationships

The relationship between the chemical name, its derived formula, and its calculated molecular weight is a fundamental concept in chemistry. The name defines the structure, which in turn dictates the molecular formula and, consequently, the molecular weight.



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